

# Molecular structure and chemical characteristics of 2-Ethylhexyl stearate

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## Compound of Interest

Compound Name: 2-Ethylhexyl stearate

Cat. No.: B1253439

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## An In-depth Technical Guide on the Molecular Structure and Chemical Characteristics of 2-Ethylhexyl Stearate

For Researchers, Scientists, and Drug Development Professionals

## Introduction

**2-Ethylhexyl stearate** (CAS No: 22047-49-0) is the ester of stearic acid and 2-ethylhexanol.[1] It is a versatile compound utilized across various industries, including cosmetics, personal care, and industrial applications.[2] In the pharmaceutical and drug development sector, its properties as an emollient, solvent, and lubricant are of particular interest.[3][4] This technical guide provides a comprehensive overview of the molecular structure, chemical characteristics, synthesis, and safety profile of **2-Ethylhexyl stearate**.

## Molecular Structure and Identification

**2-Ethylhexyl stearate** is characterized by a long, saturated fatty acid chain derived from stearic acid and a branched alcohol moiety from 2-ethylhexanol.[1] This structure imparts a unique combination of properties, including low viscosity and an oily nature, resulting in a non-greasy, hydrophobic film when applied to surfaces.[3]

Table 1: Compound Identification

Identifier	Value
IUPAC Name	2-ethylhexyl octadecanoate[5]
Synonyms	2-Ethylhexyl stearate, Octyl stearate, Cetiol 868[1][6]
CAS Number	22047-49-0[5]
Molecular Formula	C <sub>26</sub> H <sub>52</sub> O <sub>2</sub> [5]
Molecular Weight	396.69 g/mol [5][7]
InChI	InChI=1S/C26H52O2/c1-4-7-9-10-11-12-13-14-15-16-17-18-19-20-21-23-26(27)28-24-25(6-3)22-8-5-2/h25H,4-24H2,1-3H3[5]
InChIKey	OPJWPPVYCOPDCM-UHFFFAOYSA-N[5]
SMILES	CCCCCCCCCCCCCCCCCCCC(=O)OCC(CC)CC[5]

## Physicochemical Characteristics

**2-Ethylhexyl stearate** is a clear, colorless to slightly yellowish oily liquid at room temperature. [2][8] It is valued for its emollient properties, providing a smooth after-feel without being overly greasy.[8] Its hydrophobic nature makes it practically insoluble in water.[9]

Table 2: Physicochemical Properties of **2-Ethylhexyl Stearate**

Property	Value	Reference(s)
Physical State	Clear, colorless to pale yellow liquid	[8][10]
Odor	Faint, typical	[8][11]
Boiling Point	420.33°C (rough estimate)	[6]
Melting Point	< 6 °C (Pour Point)	[11]
Density	0.854 - 0.86 g/cm <sup>3</sup> at 20 °C	[12][13]
Vapor Pressure	0 Pa at 20 °C	[6][13]
Water Solubility	< 0.05 mg/L at 20 °C	[9][13]
logP (Octanol/Water Partition Coefficient)	9.008 (Crippen Calculated Property)	[14]
Viscosity (Kinematic)	14.83 mm <sup>2</sup> /s at 25.0°C	[13]
Refractive Index	1.4563 (estimate)	[6]
Flash Point	219.2 °C	[15]

## Experimental Protocols

### Synthesis of 2-Ethylhexyl Stearate via Fischer Esterification

The most common method for synthesizing **2-Ethylhexyl stearate** is the Fischer esterification of stearic acid with 2-ethylhexanol, typically in the presence of an acid catalyst.[3][9]

Materials:

- Stearic Acid (1 mole equivalent)
- 2-Ethylhexanol (1.2 mole equivalents, slight excess to drive the reaction)
- Sulfuric Acid (catalytic amount, e.g., 1-2% of the weight of stearic acid)

- Toluene (as a solvent to facilitate azeotropic removal of water)
- 5% Sodium Bicarbonate solution
- Anhydrous Magnesium Sulfate
- Distillation apparatus with a Dean-Stark trap
- Separatory funnel
- Rotary evaporator

Procedure:

- **Reaction Setup:** In a round-bottom flask equipped with a Dean-Stark trap and a condenser, combine stearic acid, 2-ethylhexanol, and toluene.
- **Catalyst Addition:** While stirring, carefully add the catalytic amount of sulfuric acid to the mixture.
- **Heating and Water Removal:** Heat the reaction mixture to reflux. The water formed during the esterification will be collected in the Dean-Stark trap as an azeotrope with toluene. Continue the reaction until no more water is collected, indicating the completion of the reaction.
- **Neutralization:** Cool the reaction mixture to room temperature. Transfer the mixture to a separatory funnel and wash with a 5% sodium bicarbonate solution to neutralize the acidic catalyst. Repeat the washing until the aqueous layer is neutral.
- **Aqueous Wash:** Wash the organic layer with distilled water to remove any remaining salts.
- **Drying:** Dry the organic layer over anhydrous magnesium sulfate.
- **Solvent Removal:** Filter off the drying agent and remove the toluene using a rotary evaporator.
- **Purification:** The crude **2-Ethylhexyl stearate** can be further purified by vacuum distillation to obtain a high-purity product.

## Ultrasound-Assisted Enzymatic Synthesis

A greener alternative for the synthesis of **2-Ethylhexyl stearate** involves enzymatic catalysis with ultrasound assistance.[16]

Materials:

- Stearic Acid
- 2-Ethylhexanol
- Immobilized Lipase (e.g., Fermase CALB 10000)[16]
- Ultrasound bath/probe

Procedure:

- **Reactant Mixture:** Combine 2-ethylhexanol and stearic acid in a suitable reaction vessel. A molar ratio of 2:1 (2-ethylhexanol to stearic acid) has been shown to be effective.[16]
- **Enzyme Addition:** Add the immobilized lipase to the mixture (e.g., 2% w/w).[16]
- **Ultrasonication:** Place the reaction vessel in an ultrasound bath or use an ultrasonic probe. Apply ultrasound treatment (e.g., 80 W power, 50% duty cycle) at a controlled temperature (e.g., 50°C).[16]
- **Reaction Monitoring:** Monitor the reaction progress by techniques such as titration to determine the acid value or chromatography to measure the conversion to the ester.
- **Enzyme Separation:** Upon completion, the immobilized enzyme can be easily separated from the product mixture by filtration for reuse.
- **Purification:** The resulting **2-Ethylhexyl stearate** can be purified as needed, for example, by vacuum distillation.

This method can achieve high conversion rates (e.g., 95.87%) in a significantly shorter reaction time compared to conventional mechanical stirring methods.[16]

## Reactivity and Stability

**2-Ethylhexyl stearate** is a stable compound under normal storage and handling conditions. [11][12] It is resistant to hydrolysis and oxidation. [17][18] Hazardous polymerization will not occur. [11] It is incompatible with strong oxidizing agents. [12] When heated to decomposition, it may emit acrid smoke and irritating vapors. [6]

## Safety and Toxicology

**2-Ethylhexyl stearate** is generally considered to have a low toxicity profile.

Table 3: Toxicological Data for **2-Ethylhexyl Stearate**

Endpoint	Result	Reference(s)
Acute Oral Toxicity (rat)	LD50 > 2000 mg/kg bw	[13]
Acute Dermal Toxicity (rat)	LD50 > 2000 mg/kg bw	[13]
Acute Inhalation Toxicity (rat)	LC50 > 5.7 mg/L air	[13]
Skin Corrosion/Irritation	Not classified as an irritant	[11][19]
Serious Eye Damage/Irritation	May cause slight irritation	[6][11]
Skin Sensitization	Not classified as a sensitizer	[19][20]
Germ Cell Mutagenicity	Not classified as mutagenic	[19][20]
Carcinogenicity	Not expected to be carcinogenic	[19][20]
Reproductive Toxicity	Not classified as a reproductive toxicant	[19][20]

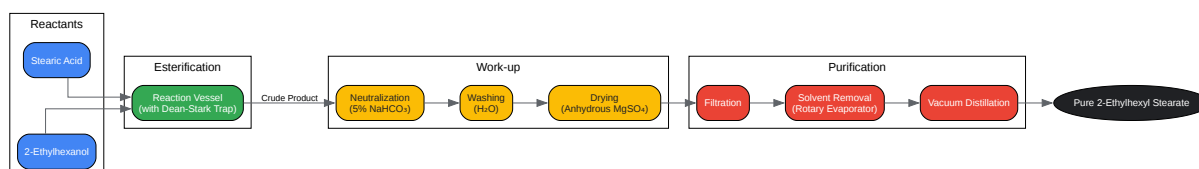
The Cosmetic Ingredient Review (CIR) Expert Panel has affirmed its safety for use in cosmetics and personal care products. [10] Due to its low water solubility and high molecular weight, dermal absorption is considered to be very limited. [9]

## Applications in Research and Drug Development

The properties of **2-Ethylhexyl stearate** make it a valuable excipient in topical and transdermal drug delivery systems.

- **Emollient:** It can improve the feel and spreadability of creams and lotions, enhancing patient compliance.<sup>[1][8]</sup>
- **Solvent:** Its ability to dissolve other ingredients makes it useful for formulating products containing lipophilic active pharmaceutical ingredients (APIs).<sup>[1][15]</sup>
- **Penetration Enhancer:** While not its primary role, its interaction with the stratum corneum can potentially enhance the penetration of certain APIs.
- **Vehicle in Formulations:** It can serve as a vehicle in oil-based formulations and as a component of the oil phase in emulsions.<sup>[2]</sup>

## Visualizations



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Caption: Workflow for the synthesis of **2-Ethylhexyl stearate** via Fischer Esterification.

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- To cite this document: BenchChem. [Molecular structure and chemical characteristics of 2-Ethylhexyl stearate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1253439#molecular-structure-and-chemical-characteristics-of-2-ethylhexyl-stearate]

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